

# Methyl 1-bromocyclobutanecarboxylate safety data sheet

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## Compound of Interest

Compound Name: Methyl 1-bromocyclobutanecarboxylate

Cat. No.: B1583443

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An In-depth Technical Guide to the Safe Handling of **Methyl 1-bromocyclobutanecarboxylate**

## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the safety considerations, handling protocols, and emergency procedures for **Methyl 1-bromocyclobutanecarboxylate** (CAS No. 76549-33-4). As a reactive intermediate crucial in the synthesis of complex organic molecules for pharmaceuticals and other advanced materials, a thorough understanding of its properties is paramount for ensuring laboratory safety and experimental integrity.<sup>[1]</sup> This document moves beyond a standard Safety Data Sheet (SDS) to provide field-proven insights and explain the causality behind essential safety protocols.

## Compound Identification and Physicochemical Profile

**Methyl 1-bromocyclobutanecarboxylate** is a colorless liquid characterized by a strong odor.<sup>[1]</sup> It is sparsely soluble in water but readily dissolves in most organic solvents.<sup>[1]</sup> Its utility as a building block in organic synthesis stems from the reactive carbon-bromine bond on a strained cyclobutane ring, making it a valuable intermediate for creating more complex molecular architectures.<sup>[1]</sup>

Key Identifiers and Properties:

Property	Value	Source
Chemical Name	Methyl 1-bromocyclobutane-1-carboxylate	[1]
Synonyms	1-bromo cyclobutane carboxylate, methyl $\alpha$ -bromocyclobutanecarboxylate	[1]
CAS Number	76549-33-4 (Note: Some sources may incorrectly list 51175-79-2)	[1]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> BrO <sub>2</sub>	[1]
Molar Mass	193.04 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	85-88 °C at 12 mmHg (for ethyl analog)	[2]
Density	1.279 g/mL at 25 °C (for ethyl analog)	[2]
Flash Point	79 °C (174.2 °F) - closed cup (for ethyl analog)	[2]

Note: Due to limited publicly available data for the methyl ester, some physical properties are cited from its close structural analog, Ethyl 1-bromocyclobutanecarboxylate (CAS 35120-18-4). This is a common and accepted practice for preliminary safety assessment, but users should verify properties for their specific material.

## Hazard Identification and GHS Classification

The primary hazard associated with this class of compounds is their corrosive nature. Based on data from structurally analogous compounds like 1-bromocyclobutanecarboxylic acid and its ethyl ester, **Methyl 1-bromocyclobutanecarboxylate** should be handled as a substance that can cause severe skin burns and serious eye damage.[2][3][4]

Globally Harmonized System (GHS) Classification (Inferred from Analogs):

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage	Danger	
Eye Damage	1	H314: Causes severe skin burns and eye damage	Danger	
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	

This classification is based on data for 1-bromocyclobutane-1-carboxylic acid and Ethyl 1-bromocyclobutanecarboxylate.<sup>[2]</sup><sup>[3]</sup><sup>[5]</sup> Users must consult the specific SDS provided by their supplier.

The underlying cause for this corrosivity is the compound's ability to hydrolyze, potentially releasing hydrobromic acid (HBr), and its nature as an alkylating agent. Contact with tissue can lead to rapid chemical burns and irreversible damage.

## Engineering Controls: The First Line of Defense

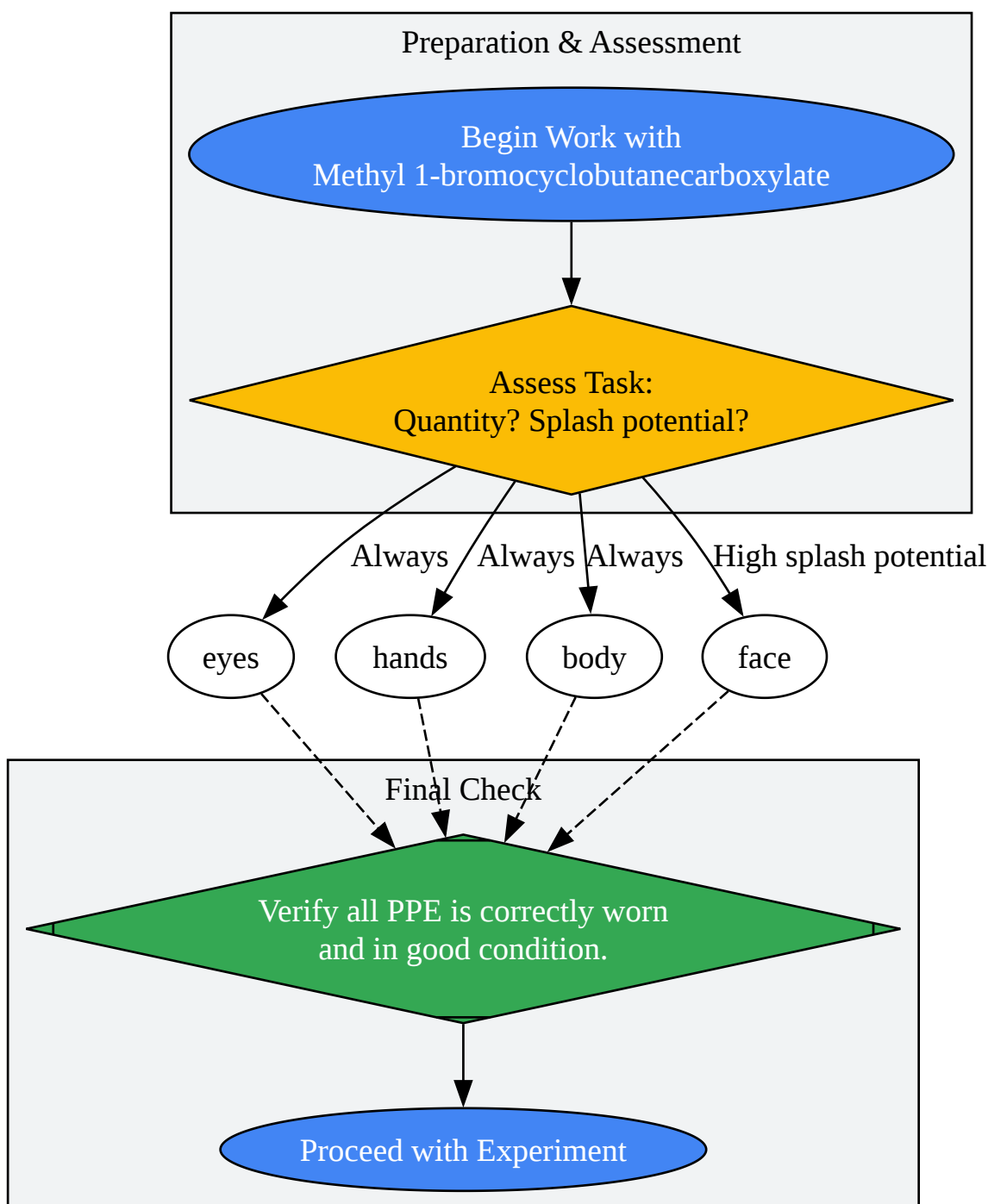
Before any personal protective equipment is considered, the work environment must be engineered to minimize exposure. The principle of ALARA (As Low As Reasonably Achievable) is the cornerstone of laboratory safety.

- **Chemical Fume Hood:** All handling of **Methyl 1-bromocyclobutanecarboxylate** must be performed inside a certified chemical fume hood.<sup>[6]</sup> This is non-negotiable. The hood contains vapors and provides a physical barrier against splashes.
- **Safety Shower and Eyewash Station:** An ANSI-compliant safety shower and eyewash station must be located within a 10-second, unobstructed travel distance from the workstation.<sup>[7]</sup> Regular testing of this equipment is mandatory. Their immediate availability is critical for mitigating the severity of an accidental exposure.

# Personal Protective Equipment (PPE): A Self-Validating System

Proper PPE is essential, not just as a requirement, but as a system that validates the user's understanding of the risks. Each component is chosen for a specific, justifiable reason.

- **Eye and Face Protection:** At a minimum, tightly fitting safety goggles conforming to EN 166 (EU) or ANSI Z87.1 (US) standards are required.<sup>[3]</sup> Given the severe corrosive potential, the use of a full face shield over safety goggles is strongly recommended to protect the entire face from splashes.<sup>[2][8]</sup>
- **Skin Protection:**
  - **Gloves:** Standard nitrile or neoprene gloves should be worn. However, it is crucial to understand that no glove material offers indefinite protection. For prolonged operations, check the manufacturer's breakthrough time data. Always double-glove if there is a significant risk of splash. Inspect gloves for any signs of degradation or puncture before use.<sup>[9][10]</sup>
  - **Lab Coat/Gown:** A flame-resistant lab coat is required. For operations involving larger quantities (>100 mL), a chemically resistant apron over the lab coat provides an additional layer of protection. Cuffed sleeves are preferable to prevent chemicals from entering.<sup>[3]</sup>
- **Respiratory Protection:** Under normal operating conditions within a functional fume hood, respiratory protection is not typically required. However, if there is a system failure or a large spill, a full-face respirator with a combination organic vapor/acid gas cartridge (e.g., ABEK type) should be used by trained emergency response personnel.<sup>[2][4]</sup>



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## Step-by-Step Safe Handling Protocol

This protocol outlines the essential steps for safely measuring and dispensing the reagent. The causality for each step is explained to instill a deep understanding of the procedure.

- Preparation:
  - a. Clear the Fume Hood: Ensure the work area is uncluttered. This minimizes the risk of accidental spills caused by knocking over equipment.
  - b. Assemble Materials: Place a calibrated scale, secondary containment (e.g., a shallow plastic tray), the reagent bottle, a receiving flask, and appropriate dispensing tools (e.g., glass pipette, syringe) inside the hood.
  - c. Don PPE: Put on all required PPE as determined by your risk assessment before handling the chemical bottle.
- Dispensing:
  - a. Grounding: If transferring large quantities, ensure all metal containers are grounded to prevent static discharge, which could be an ignition source.[\[11\]](#)[\[12\]](#)
  - b. Open the Container: Slowly unscrew the cap to gently release any built-up pressure. The reagent should be stored under an inert atmosphere; this minimizes degradation and pressure changes.[\[1\]](#)
  - c. Perform the Transfer: Use a clean glass pipette or syringe to transfer the desired amount from the reagent bottle to the receiving flask. Perform this action over the secondary containment to catch any drips.
  - d. Seal Containers: Immediately and securely recap the main reagent bottle and the receiving flask. Never leave containers open.
- Cleanup:
  - a. Decontaminate Tools: Rinse any reusable tools (pipettes, syringes) with an appropriate solvent (e.g., isopropanol) inside the fume hood, collecting the rinse as chemical waste.
  - b. Wipe Down Surfaces: Using a disposable cloth dampened with 70% ethanol or isopropanol, wipe down the work surface within the fume hood.

- c. Doff PPE: Remove PPE in the correct order (gloves first, then face shield/goggles, then lab coat) to avoid cross-contamination.
- d. Personal Hygiene: Immediately wash hands thoroughly with soap and water after the procedure is complete.[\[5\]](#)[\[13\]](#)

## Emergency Procedures: Rapid and Correct Response

In the event of an emergency, a pre-planned, logical response is critical to minimizing harm.

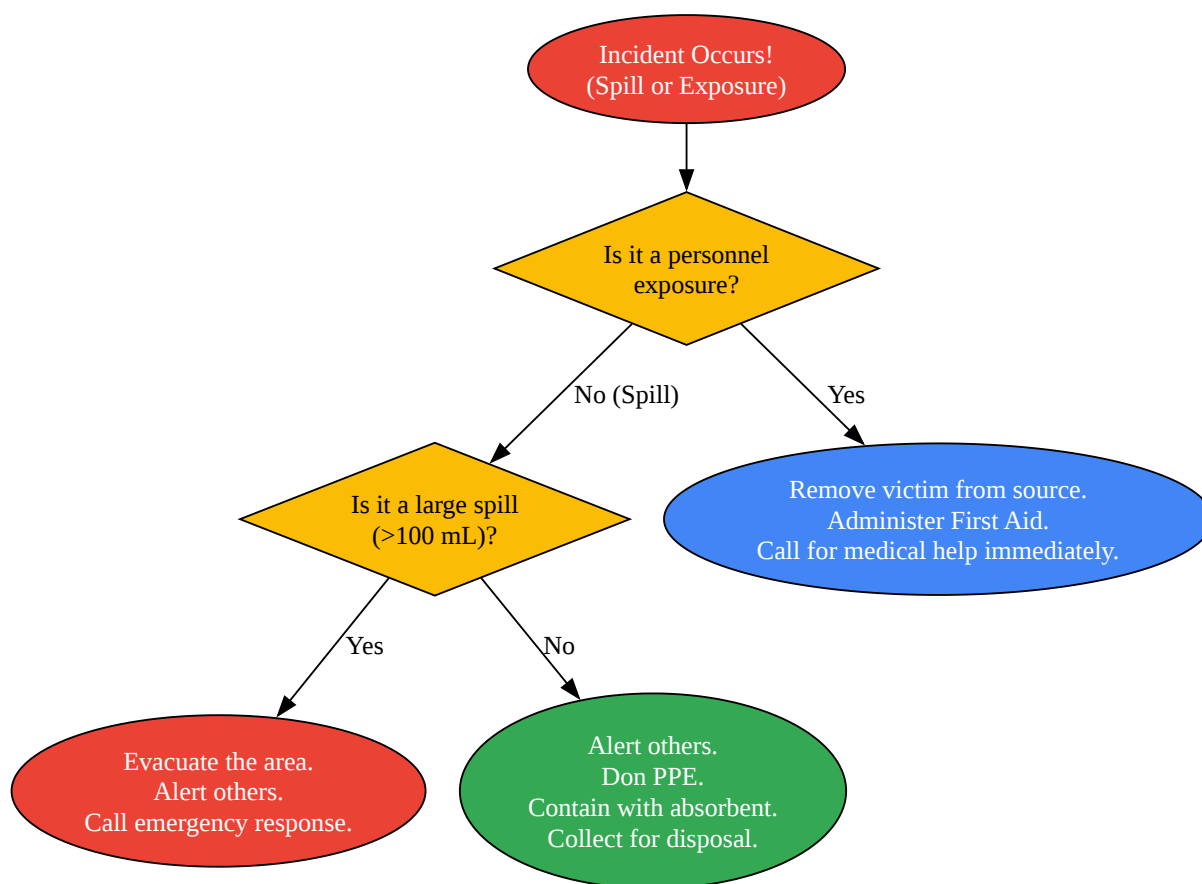
### First-Aid Measures:

- Eye Contact: This is a medical emergency. Immediately flush the eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[3\]](#)[\[14\]](#) Remove contact lenses if present and easy to do.[\[3\]](#) Seek immediate medical attention without delay.[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing while flushing the affected area with water from a safety shower for at least 15 minutes.[\[14\]](#)[\[15\]](#) Do not delay. Seek medical attention.[\[1\]](#)
- Inhalation: Move the affected person to fresh air at once.[\[3\]](#)[\[16\]](#) If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration (if trained to do so) and seek immediate emergency medical help.[\[4\]](#)
- Ingestion: Do NOT induce vomiting.[\[4\]](#) Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[10\]](#) Get immediate medical help.[\[3\]](#)

### Spill Response:

- Small Spill (<100 mL):
  - Alert personnel in the immediate area.
  - Ensure you are wearing appropriate PPE (including respiratory protection if vapors are significant).

- Contain the spill with an inert absorbent material like vermiculite, sand, or a commercial chemical absorbent. Do not use combustible materials like paper towels.[\[6\]](#)
- Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.[\[5\]](#)
- Decontaminate the area with a suitable solvent and wash with soap and water.
- Large Spill (>100 mL):
  - Evacuate the laboratory immediately.
  - Alert others and activate the fire alarm if necessary to initiate a building-wide evacuation.
  - Call your institution's emergency response team or the local fire department.
  - Do not attempt to clean up a large spill unless you are a trained hazardous materials responder.



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## Storage, Incompatibilities, and Disposal

- Storage: The compound should be stored in a tightly sealed container under an inert atmosphere (nitrogen or argon) in a cool, dry, and well-ventilated area, typically between 2-8°C.[1][2] It should be stored away from incompatible materials in a designated area for corrosive substances.[2]

- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases, as these can trigger vigorous or exothermic reactions.[\[6\]](#)[\[17\]](#) The material is also sensitive to moisture.[\[18\]](#)
- Disposal: Dispose of waste material and empty containers in accordance with all local, regional, and national regulations.[\[12\]](#) Waste should be collected in a designated, labeled container for halogenated organic waste. Do not dispose of it down the drain.[\[5\]](#)

## Toxicological Information: A Data-Driven Perspective

Specific toxicological data such as LD50 or LC50 for **Methyl 1-bromocyclobutanecarboxylate** is not readily available in public databases. However, the known corrosive properties indicate that it is harmful if swallowed, inhaled, or absorbed through the skin.[\[3\]](#)[\[11\]](#)

Chronic exposure to other brominated organic compounds, like methyl bromide, has been linked to neurological effects and irritation of the respiratory tract.[\[19\]](#)[\[20\]](#) While a direct correlation cannot be drawn without specific studies, this information underscores the importance of minimizing any long-term, low-level exposure. The genotoxicity of methyl bromide is also established, suggesting that caution should be exercised with related compounds until data proves otherwise.[\[19\]](#)

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